

Solubility Profile & Process Development: 2-(Aminomethyl)-5-isopropylphenol

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Compound of Interest

Compound Name: 2-(Aminomethyl)-5-isopropylphenol

Cat. No.: B14846588

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Technical Guide for Process Chemists & Formulation Scientists

Executive Summary & Compound Identity

2-(Aminomethyl)-5-isopropylphenol is a bifunctional Mannich base derivative, structurally characterized by a phenolic hydroxyl group ortho to a primary aminomethyl moiety, with an isopropyl group at the meta position relative to the phenol.

This specific substitution pattern creates a molecule capable of strong intramolecular hydrogen bonding and zwitterionic behavior, distinguishing its solubility profile from simple alkylphenols like Thymol or Carvacrol.

- Chemical Name: **2-(Aminomethyl)-5-isopropylphenol**
- Structural Class: Mannich Base / Aminocresol derivative
- Key Feature: Ortho-aminomethyl phenol motif (intramolecular bond).

- Primary Application: Intermediate in ligand synthesis (Salen-type ligands), polymer curing agents, and pharmaceutical precursors.

Physicochemical Mechanics of Solubility

To accurately predict and manipulate the solubility of this compound, one must understand the Zwitterionic Equilibrium that governs its solid-state lattice energy and solvation thermodynamics.

The Zwitterion Effect

Unlike simple phenols, the proximity of the basic amine (

, pKa

9.5) and the acidic phenol (

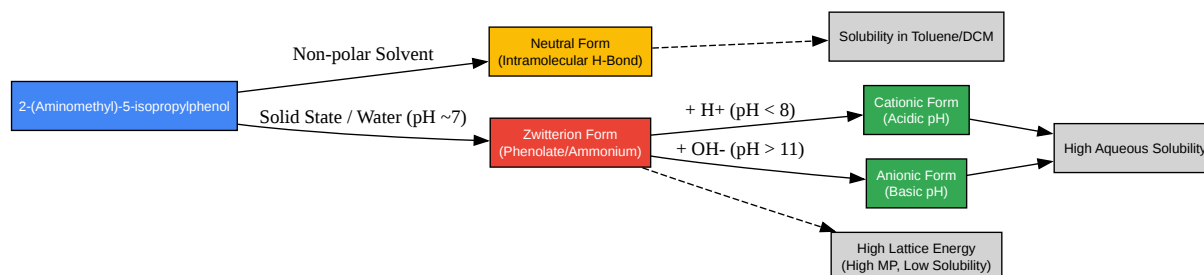
, pKa

10) allows for proton transfer in the solid state and neutral aqueous solutions.

- Non-Polar Solvents (Hexane, Toluene): The molecule likely adopts a neutral, intramolecularly Hydrogen-bonded state (Closed form). This reduces polarity but the high crystal lattice energy (due to salt-like character) often resists dissolution.
- Polar Protic Solvents (Water, Methanol): The equilibrium shifts toward the zwitterionic form (), stabilizing the species in high-dielectric media but potentially reducing solubility at the isoelectric point (pI).

Diagram: Solubility & Speciation Workflow

The following diagram illustrates the speciation of the molecule across different solvent/pH environments and the resulting solubility logic.



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Figure 1: Speciation and solubility logic based on solvent environment and pH.

Solubility Landscape (Predictive Data)

Note: Empirical values depend on specific crystal polymorphs. The following classification is derived from Structure-Property Relationships (SPR) of analogous Mannich bases (e.g., Salicylamine).

Solvent Class	Representative Solvent	Predicted Solubility	Mechanistic Insight
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Strong dipole interactions disrupt crystal lattice; stabilizes zwitterion.
Lower Alcohols	Methanol, Ethanol	Moderate-High	Proticity supports H-bonding; solubility increases significantly with temperature.
Chlorinated	DCM, Chloroform	Moderate	Solubilizes the neutral form; effective if the solid is not strongly zwitterionic.
Ethers	THF, MTBE	Low-Moderate	Good for the neutral form, but often poor for zwitterionic solids.
Hydrocarbons	Hexane, Heptane	Very Low (<1 mg/mL)	Lack of polarity cannot overcome crystal lattice energy.
Aqueous (pH 7)	Water	Low	Near isoelectric point; zwitterion has minimum solubility.
Aqueous (Acid)	0.1N HCl	Very High	Forms soluble Hydrochloride salt ().
Aqueous (Base)	0.1N NaOH	High	Forms soluble Sodium Phenolate salt ().

Experimental Protocols for Determination

As a researcher, you should not rely solely on literature values. Use these self-validating protocols to generate precise data for your specific lot.

Protocol A: Visual Saturation (Process Screening)

Best for rapid solvent selection during crystallization development.

- Preparation: Place 100 mg of **2-(Aminomethyl)-5-isopropylphenol** in a 4 mL vial.
- Addition: Add solvent in 100 μ L increments at room temperature (25°C).
- Agitation: Vortex for 30 seconds after each addition.
- Observation: Record the volume required for complete dissolution.
 - Calculation: Solubility (mg/mL) = 100 / Volume (mL).
 - Stop Condition: If not dissolved after 2 mL (50 mg/mL), heat to boiling. If dissolved, record as "Hot Soluble" (potential crystallization solvent).

Protocol B: Quantitative Gravimetric Analysis

Best for generating thermodynamic solubility curves.

- Equilibration: Add excess solid to 5 mL of solvent in a sealed flask.
- Incubation: Stir at constant temperature (e.g., 25°C) for 24 hours to ensure equilibrium.
- Filtration: Filter the suspension through a 0.45 μ m PTFE syringe filter (pre-heated if measuring hot solubility).
- Evaporation: Transfer exactly 1.0 mL of filtrate to a tared weighing dish. Evaporate solvent (vacuum oven or nitrogen stream).
- Weighing: Weigh the residue.
 - Formula:

Process Development: Crystallization Strategies

For purification or isolation of **2-(Aminomethyl)-5-isopropylphenol**, exploit its pH-dependent solubility.

Method 1: pH Swing Precipitation (Recommended)

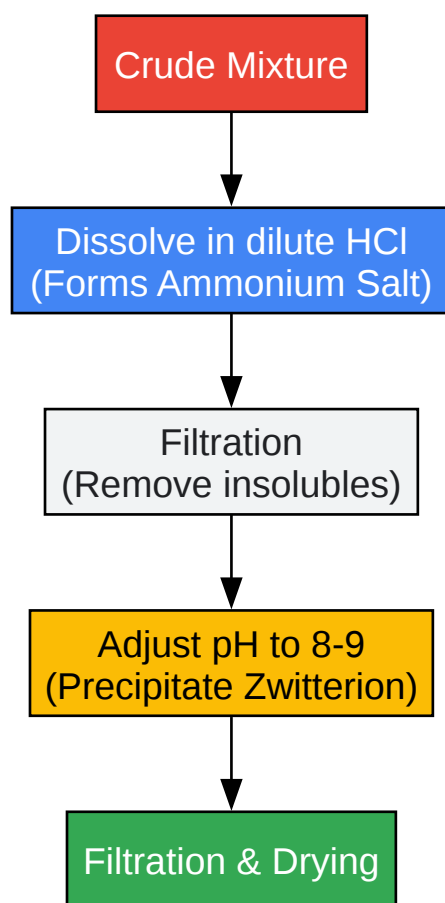
This molecule is amphoteric. It is soluble in acid and base, but insoluble at neutral pH.

- Dissolve: Dissolve crude material in dilute HCl (pH < 2).
- Filter: Remove insoluble non-polar impurities.
- Neutralize: Slowly add NaOH or Ammonia until pH reaches ~8-9.
- Harvest: The product will precipitate as the zwitterion. Filter and wash with water.

Method 2: Cooling Crystallization

- Solvent System: Ethanol/Water (80:20) or Toluene (if solubility allows at reflux).
- Procedure: Dissolve at reflux. Cool slowly to 0°C. The intramolecular H-bond often facilitates the formation of defined crystals from non-polar solvents if the zwitterionic character is masked.

Diagram: Purification Workflow



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Figure 2: pH-swing purification strategy leveraging amphoteric properties.

References

- PubChem.2-Amino-5-isopropylphenol (Isomer Analog Data). National Library of Medicine.[1]
Available at: [\[Link\]](#)[1]
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Sources

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